

Domperidone Impurity F: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Domperidone Impurity F

Cat. No.: B602250

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An In-depth Exploration of the Identification, Synthesis, and Control of a Key Process-Related Impurity

Foreword

For researchers, scientists, and professionals in drug development and quality control, a thorough understanding of active pharmaceutical ingredient (API) impurities is paramount. These impurities can arise from a multitude of sources, including raw materials, synthetic intermediates, and degradation products. Their presence, even in trace amounts, can have significant implications for the safety, efficacy, and stability of the final drug product. This technical guide provides a focused and in-depth examination of a specific process-related impurity of Domperidone, designated as **Domperidone Impurity F**.

This document moves beyond a simple recitation of facts, offering a senior application scientist's perspective on the causality behind analytical choices and the importance of self-validating protocols. Through a detailed exploration of its chemical identity, plausible formation pathways, analytical methodologies for detection and quantification, and the regulatory landscape, this guide aims to equip the reader with the critical knowledge necessary for the effective control of **Domperidone Impurity F** in a pharmaceutical setting.

Core Identification and Physicochemical Properties

Domperidone Impurity F is a significant process-related impurity encountered during the synthesis of Domperidone. A precise understanding of its chemical identity is the foundation for

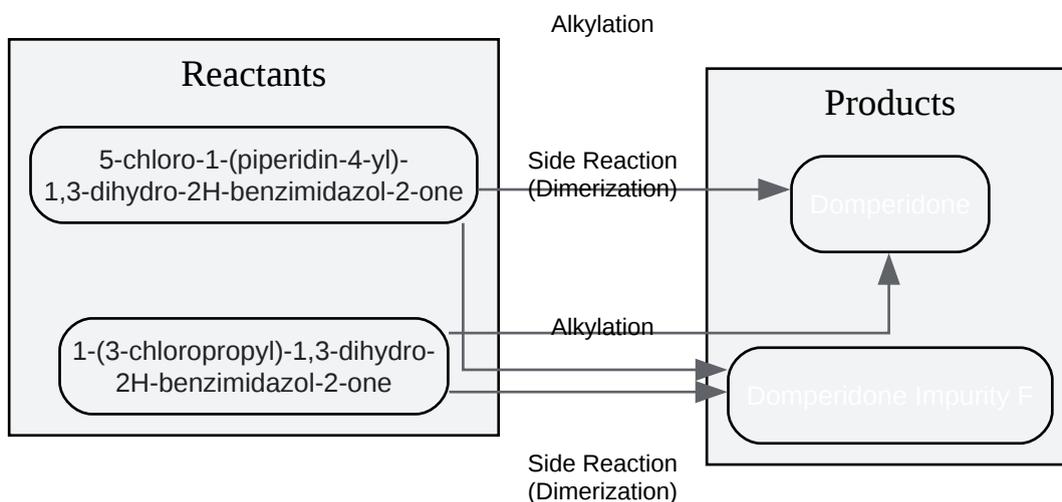
all subsequent analytical and control strategies.

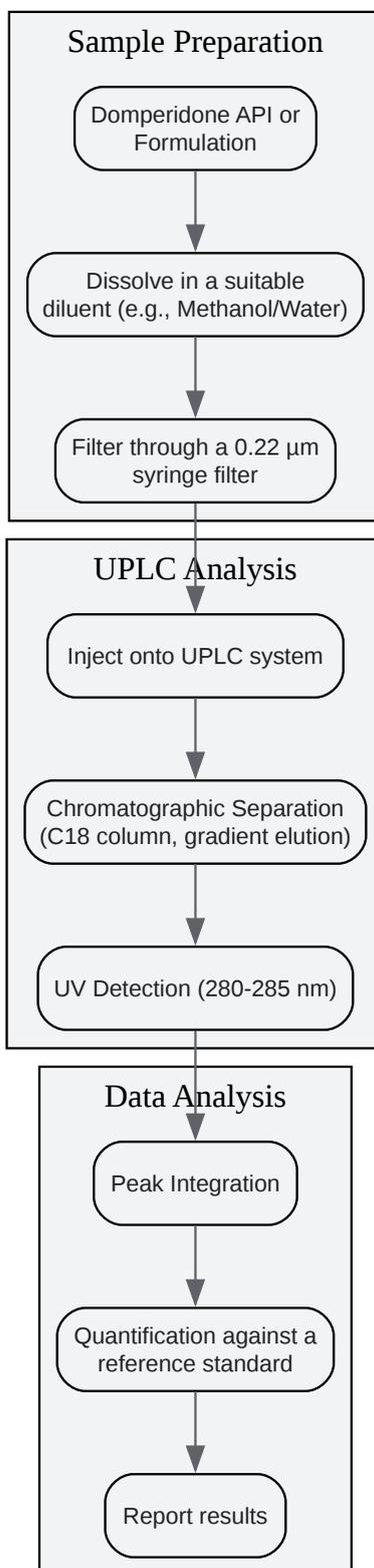
Parameter	Value	Reference
Chemical Name	1,3-bis[3-[4-(5-chloro-2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)piperidin-1-yl]propyl]-1,3-dihydro-2H-benzimidazol-2-one	[1][2][3]
CAS Number	1391053-55-6	[1][2][3]
Molecular Formula	C ₃₇ H ₄₂ Cl ₂ N ₈ O ₃	[1][2][3]
Molecular Weight	717.69 g/mol	[1][2][3]

Genesis of an Impurity: The Plausible Synthetic Pathway

Understanding the formation mechanism of an impurity is critical for developing effective control strategies. **Domperidone Impurity F** is a dimer-like structure, suggesting its formation arises from a side reaction involving the coupling of Domperidone or its precursors.

The synthesis of Domperidone typically involves the alkylation of 5-chloro-1-(piperidin-4-yl)-1,3-dihydro-2H-benzimidazol-2-one with 1-(3-chloropropyl)-1,3-dihydro-2H-benzimidazol-2-one.[4] [5][6] **Domperidone Impurity F** is likely formed when a molecule of a reactive intermediate, such as 1-(3-chloropropyl)-1,3-dihydro-2H-benzimidazol-2-one, reacts with two molecules of 5-chloro-1-(piperidin-4-yl)-1,3-dihydro-2H-benzimidazol-2-one, leading to the formation of the observed dimeric structure.





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